

Application Notes and Protocols: Preparation of LY2922470 Stock Solutions in DMSO

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Compound of Interest		
Compound Name:	LY2922470	
Cat. No.:	B608727	Get Quote

Introduction

LY2922470 is a potent and selective agonist for the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1).[1][2] It is an orally active compound investigated for its potential in the treatment of type 2 diabetes mellitus due to its ability to enhance glucose-dependent insulin secretion.[2][3] Accurate and consistent preparation of stock solutions is critical for ensuring the reliability and reproducibility of in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic small molecules like LY2922470 for biological assays.[4][5][6] This document provides a detailed protocol for the preparation, storage, and handling of LY2922470 stock solutions in DMSO.

Quantitative Data Summary

Proper preparation of stock solutions requires accurate quantitative information. The table below summarizes the key chemical properties of **LY2922470** and provides example calculations for preparing stock solutions of various concentrations.



Parameter	Value	Reference
Molecular Formula	C28H29NO4S	[1][2][3]
Molecular Weight (MW)	475.60 g/mol	[1][2][3]
Solubility in DMSO	≥ 125 mg/mL (≥ 262.83 mM)	[1][3]
Appearance	Solid / Powder	[7][8]

Table 1: Example Calculations for Preparing LY2922470 Stock Solutions

Desired Stock Concentration	Mass of LY2922470 to Weigh	Volume of DMSO to Add
10 mM	4.76 mg	1 mL
20 mM	9.51 mg	1 mL
50 mM	23.78 mg	1 mL
100 mM	47.56 mg	1 mL

Note: The formula used for the calculation is: Mass (mg) = Desired Concentration (mM) x Molecular Weight (g/mol) x Volume (L).

Experimental Protocol

This protocol details the step-by-step procedure for preparing a 10 mM stock solution of **LY2922470** in DMSO. The same principles can be applied to prepare other concentrations by adjusting the mass of the compound as calculated in Table 1.

Materials and Equipment

- LY2922470 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance



- · Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator (water bath)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure

- Preparation: Before starting, ensure the work area is clean. Allow the LY2922470 powder and DMSO to equilibrate to room temperature to prevent condensation of moisture, which can affect solubility and compound stability.
- Weighing: Carefully weigh 4.76 mg of LY2922470 powder using an analytical balance and transfer it into a sterile microcentrifuge tube or an appropriate vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the vial containing the LY2922470 powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution. A clear solution should be obtained as **LY2922470** is highly soluble in DMSO.[1][3]
- Solubility Check: Visually inspect the solution against a light source to ensure that all the powder has completely dissolved. If any particulates remain, continue vortexing or sonicate the vial in a water bath for 5-10 minutes.[6]
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[4]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended below.

Storage and Handling



Proper storage is crucial for maintaining the stability and activity of the **LY2922470** stock solution.

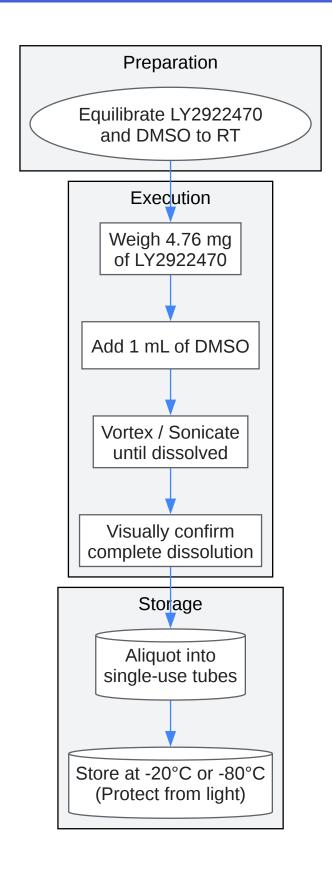
- Short-term storage: Store the DMSO stock solution at -20°C for up to one month, protected from light.[1]
- Long-term storage: For storage longer than one month, it is recommended to store the aliquots at -80°C, which can preserve stability for up to six months.[1][4]
- Handling: When using an aliquot, thaw it completely at room temperature and vortex briefly before making further dilutions. Avoid keeping the stock solution at room temperature for extended periods. Discard any unused portion of a thawed aliquot to maintain the integrity of the remaining stock.

Diagrams

Experimental Workflow

The following diagram illustrates the workflow for preparing the LY2922470 stock solution.





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Caption: Workflow for **LY2922470** Stock Solution Preparation.



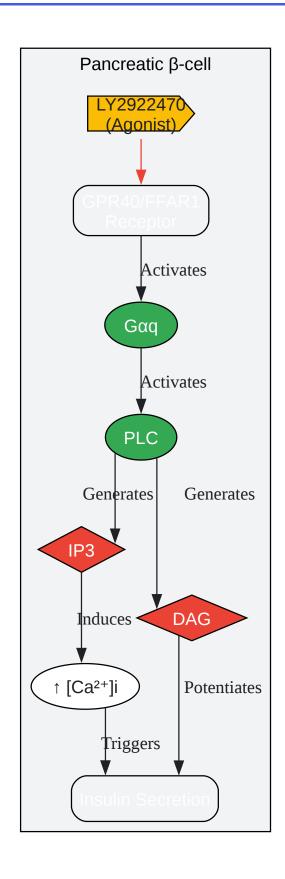




Signaling Pathway

LY2922470 acts as an agonist on the GPR40 receptor. The diagram below shows a simplified representation of the GPR40 signaling pathway.





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Caption: Simplified GPR40 Signaling Pathway.



Safety Precautions

- Always handle LY2922470 and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin.[9] Exercise caution to avoid direct skin contact.
- Consult the Safety Data Sheet (SDS) for LY2922470 for comprehensive safety and handling information.

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